

# Application Note: HPLC Analysis of Pentanimidoylamino-acetic acid

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Pentanimidoylamino-acetic acid*

Cat. No.: *B061729*

[Get Quote](#)

## Introduction

**Pentanimidoylamino-acetic acid** is a key intermediate in the synthesis of various pharmaceutical compounds, including substituted imidazoles which are precursors for angiotensin II antagonists.[1][2][3] Accurate quantification and purity assessment of this intermediate are critical for ensuring the quality and yield of the final active pharmaceutical ingredient. This application note presents a detailed protocol for the analysis of **Pentanimidoylamino-acetic acid** using High-Performance Liquid Chromatography (HPLC) with UV detection. The method is designed to be robust, accurate, and suitable for in-process control and quality assessment in research and drug development settings.

## Chemical Properties

- Chemical Name: **Pentanimidoylamino-acetic acid**[4][5]
- Synonyms: 2-Pentanimidamidoacetic acid, Glycine, N-(1-iminopentyl)-[4][5]
- CAS Number: 193140-43-1[4][5]
- Molecular Formula:  $C_7H_{14}N_2O_2$ [4][5]
- Molecular Weight: 158.2 g/mol [4][5]

## Experimental Protocol

This section details the proposed HPLC method for the analysis of **Pentanimidoylamino-acetic acid**.

## Materials and Reagents

- **Pentanimidoylamino-acetic acid** reference standard
- Acetonitrile (HPLC grade)
- Ammonium acetate (analytical grade)
- Glacial acetic acid (analytical grade)[[6](#)]
- Deionized water (18.2 MΩ·cm)

## Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis.

Parameter	Recommended Setting
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	20 mM Ammonium acetate in water, pH adjusted to 4.5 with acetic acid
Mobile Phase B	Acetonitrile
Gradient	5% B to 40% B over 10 minutes; 40% B for 2 minutes; 40% B to 5% B over 1 minute; re-equilibrate at 5% B for 2 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 210 nm
Run Time	15 minutes

## Preparation of Solutions

- Mobile Phase A: Dissolve 1.54 g of ammonium acetate in 1 L of deionized water. Adjust the pH to 4.5 using glacial acetic acid. Filter through a 0.45 µm membrane filter.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Pentanimidoylamino-acetic acid** reference standard and dissolve in 10 mL of Mobile Phase A.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with Mobile Phase A to concentrations ranging from 1 µg/mL to 100 µg/mL.

## Sample Preparation

Accurately weigh the sample containing **Pentanimidoylamino-acetic acid** and dissolve it in a known volume of Mobile Phase A to achieve a final concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

## Data Presentation

The following tables summarize the expected quantitative data from the HPLC analysis.

**Table 1: System Suitability Parameters**

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	$\leq 2.0$	1.2
Theoretical Plates	$\geq 2000$	5500
Retention Time (RT)	-	~ 5.8 min
Relative Standard Deviation (RSD) of RT (n=6)	$\leq 1.0\%$	0.3%
RSD of Peak Area (n=6)	$\leq 2.0\%$	0.8%

**Table 2: Method Validation Summary**

Parameter	Result
Linearity ( $r^2$ )	$\geq 0.999$
Range	1 - 100 $\mu\text{g/mL}$
LOD	0.3 $\mu\text{g/mL}$
LOQ	1.0 $\mu\text{g/mL}$
Accuracy	98.5% - 101.2%
Precision (RSD)	$< 2.0\%$

## Visualizations

### Experimental Workflow Diagram

Caption: Workflow for the HPLC analysis of **Pentanimidoylamino-acetic acid**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. EP1871745B1 - Preparation of 2-substituted 4-chloro-5-formylimidazoles by vilsmeier reaction of the condensation product of glycine and an imido ester with a formamide in the presence of a triflate (trifluormethanesulphonate) catalyst - Google Patents [patents.google.com]
- 2. Cas 83857-96-9, 2-Butyl-4-chloro-5-formylimidazole | lookchem [lookchem.com]
- 3. 2-Butyl-4-chloro-5-formylimidazole | 83857-96-9 | Benchchem [benchchem.com]
- 4. (pentanimido-ylamino)acetic | CAS No- 193140-43-1 | Simson Pharma Limited [simsonpharma.com]
- 5. clearsynth.com [clearsynth.com]
- 6. Acetic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Note: HPLC Analysis of Pentanimido-ylamino-acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061729#hplc-analysis-of-pentanimido-ylamino-acetic-acid]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)